

# Furan-3-ylethynyltrimethylsilane: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Furan-3-ylethynyltrimethylsilane

Cat. No.: B1316097

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and a thorough risk assessment before handling **Furan-3-ylethynyltrimethylsilane**.

## Introduction

**Furan-3-ylethynyltrimethylsilane** (CAS No. 465521-19-1) is a heterocyclic building block utilized in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and materials science research. Its structure incorporates a furan ring, an ethynyl group, and a trimethylsilyl moiety, each contributing to its reactivity and potential hazards. This guide provides a comprehensive overview of the known safety, handling, and precautionary measures for this compound, based on available data.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data for **Furan-3-ylethynyltrimethylsilane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> OSi	[1]
Molecular Weight	164.28 g/mol	[1]
Boiling Point	184-186 °C (lit.)	
Density	0.906 g/mL at 25 °C (lit.)	
Refractive Index (n <sub>20/D</sub> )	1.4910 (lit.)	
Flash Point	65 °C (149 °F)	

Table 2: Hazard Identification and Classification

Parameter	Classification	Reference
GHS Pictogram		
Signal Word	Warning	
Hazard Statements (H-codes)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H413: May cause long lasting harmful effects to aquatic life.	
Precautionary Statements (P-codes)	P261, P264, P271, P273, P302+P352, P305+P351+P338	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3, Aquatic Chronic 4	
Target Organs	Respiratory system	

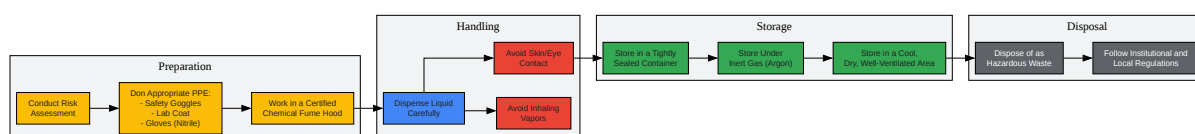
## Potential Hazards and Toxicological Profile

While specific toxicological data for **Furan-3-ylethynyltrimethylsilane** is limited, the presence of the furan moiety warrants significant caution.

- **Furan Moiety:** Furan itself is classified as a possible human carcinogen (Group 2B) and is known to be a hepatotoxic agent.[2][3] The furan ring can be metabolized in vivo to reactive intermediates that can be toxic.[4] Chronic exposure to furan has been shown to cause liver cancer in animals.[3][5]
- **Irritation:** As indicated by the GHS classification, this compound is an irritant to the skin, eyes, and respiratory tract. Direct contact should be avoided.
- **Alkynylsilane Group:** While the trimethylsilyl group generally imparts greater stability to terminal alkynes, caution is still advised.[6][7] A reported explosion involving (trimethylsilyl)acetylene under oxidative coupling conditions was attributed to static electricity, not thermal instability.[6][7]

## Safe Handling and Storage

A logical workflow for the safe handling of **Furan-3-ylethynyltrimethylsilane** is depicted below.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **Furan-3-ylethynyltrimethylsilane**.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles are mandatory.

- **Skin Protection:** A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) should be worn.
- **Respiratory Protection:** All handling of this volatile liquid should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

## Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower should be readily accessible.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The compound should be stored under an inert atmosphere, such as argon, to prevent degradation.<sup>[8]</sup>
- Keep away from heat, sparks, and open flames.

## Emergency Procedures

### First-Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The compound is a combustible liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5] Upon combustion, it may produce hazardous decomposition products including carbon oxides and silicon oxides.

## Experimental Protocol Example

The following is an example of a synthetic procedure where **Furan-3-ylethynyltrimethylsilane** is used as a reagent. This is for informational purposes only and should be adapted and assessed for safety by the user.

Reaction: 1,3-Dipolar Cycloaddition

This reaction is described in the synthesis of 3-triazole-thiogalactosides.

- Procedure: To a solution of p-methylphenyl 3-azido-3-deoxy-1-thio- $\beta$ -D-galactopyranoside and CuI (0.25 equivalents) in acetonitrile (MeCN), **Furan-3-ylethynyltrimethylsilane** (1.5 equivalents) is added. The reaction mixture is stirred at room temperature for a specified time (e.g., 8 hours).
- Work-up: The reaction mixture is typically concentrated, and the product is purified by chromatography.

Note: This protocol is a brief summary. For detailed experimental conditions, refer to the original publication. All steps should be performed in a chemical fume hood with appropriate PPE.

## Disposal Considerations

Dispose of **Furan-3-ylethynyltrimethylsilane** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. researchgate.net [researchgate.net]
- 3. Furan - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Clinical Pharmaceutical Applications and Bioactivity of Furan-Containing Compounds: A Mini Review – Oriental Journal of Chemistry [orientjchem.org]
- 5. nj.gov [nj.gov]
- 6. Some Aspects of the Chemistry of Alkynylsilanes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. gelest.com [gelest.com]
- 8. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Furan-3-ylethynyltrimethylsilane: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-safety-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)